

A Comparative Guide to Beta-Delayed Neutron Emitters: Focus on Nitrogen-17

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Compound of Interest

Compound Name: Nitrogen-17

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This guide provides a comprehensive comparison of **Nitrogen-17** (^{17}N) with other notable beta-delayed neutron emitters, offering objective performance data and supporting experimental methodologies. Beta-delayed neutron emission is a crucial decay mode in neutron-rich nuclei and plays a significant role in nuclear reactor kinetics, astrophysics, and the production of exotic isotopes.

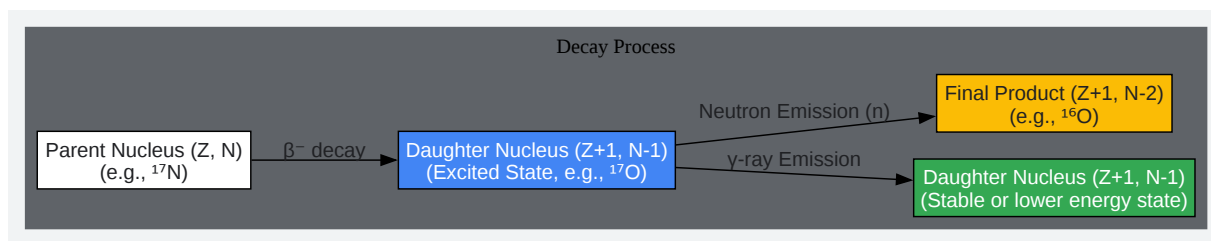
Performance Comparison of Key Beta-Delayed Neutron Emitters

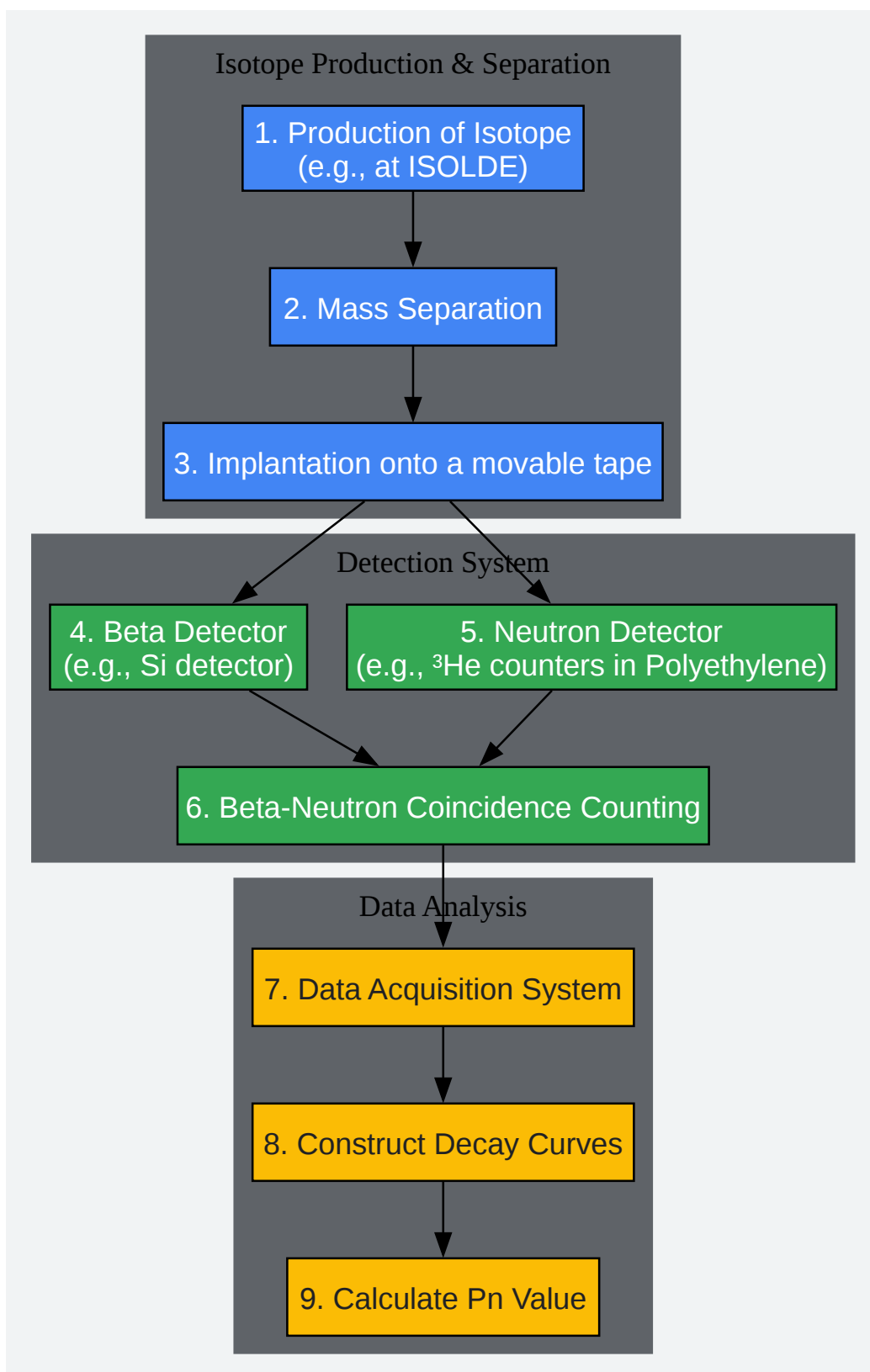
The following table summarizes the key decay properties of **Nitrogen-17** and other well-characterized beta-delayed neutron emitters: Iodine-137 (^{137}I), Bromine-87 (^{87}Br), and Rubidium-94 (^{94}Rb). These isotopes are frequently studied and serve as important benchmarks in the field.

Property	Nitrogen-17 (¹⁷ N)	Iodine-137 (¹³⁷ I)	Bromine-87 (⁸⁷ Br)	Rubidium-94 (⁹⁴ Rb)
Half-life (T _{1/2})	4.173(4) s[1][2]	24.5(2) s[3]	55.65(13) s	2.70 s[4]
Neutron Emission Probability (P _n)	95.1(7) %[1]	7.14 %[3]	2.60(4) %	10.4 %[4]
Q-value (Q _β)	8679.820(15.020) keV[2]	6027(8) keV[3]	6818(3) keV	10310 keV[4]
Neutron Separation Energy (S _n) of Daughter	4143.43(4) keV (in ¹⁷ O)	4025(8) keV (in ¹³⁷ Xe)	5515.17(25) keV (in ⁸⁷ Kr)	6750 keV (in ⁹⁴ Sr)[4]
Primary Neutron Energy Peaks (keV)	383, 1170, 1700[5]	Multiple peaks	Multiple peaks	Multiple peaks

Understanding Beta-Delayed Neutron Emission

Beta-delayed neutron emission is a two-step nuclear decay process. First, a neutron-rich nucleus undergoes beta decay (β^-), transforming a neutron into a proton and emitting an electron and an antineutrino. This decay populates excited states in the daughter nucleus. If the excitation energy of the daughter nucleus is greater than its neutron separation energy (the energy required to remove a single neutron), it can de-excite by emitting a neutron. This neutron is "delayed" because its emission is governed by the half-life of the initial beta decay.





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